

A Comparative Guide to the Biological Effects of Galloylated vs. Non-Galloylated Catechins

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Compound of Interest

Compound Name: Catechin

Cat. No.: B1668976

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Catechins, a class of flavonoids abundant in tea, fruits, and cocoa, are renowned for their diverse health benefits. These compounds are broadly categorized into two groups based on their chemical structure: galloylated and non-galloylated **catechins**. The presence of a galloyl moiety significantly influences their biological activities. This guide provides an objective comparison of these two **catechin** types, supported by experimental data, to aid in research and drug development.

Structural Distinction: The Galloyl Moiety

The fundamental difference between these two groups lies in the presence of a gallic acid esterified at the 3-position of the C-ring.

- Non-Galloylated **Catechins**: Include (-)-epicatechin (EC) and (-)-epigallocatechin (EGC).
- Galloylated **Catechins**: Include (-)-epicatechin-3-gallate (ECG) and (-)-epigallocatechin-3-gallate (EGCG).^[1]

The addition of the galloyl group increases the structural complexity and the number of hydroxyl groups, which is believed to enhance their biological potency.^{[2][3]}

Structural Difference

Galloyl Moiety

Non-Galloylated Catechins

(-)-Epicatechin (EC)

+ Galloyl Moiety

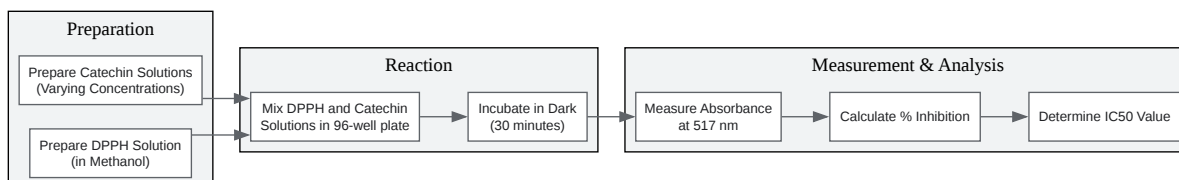
Galloylated Catechins

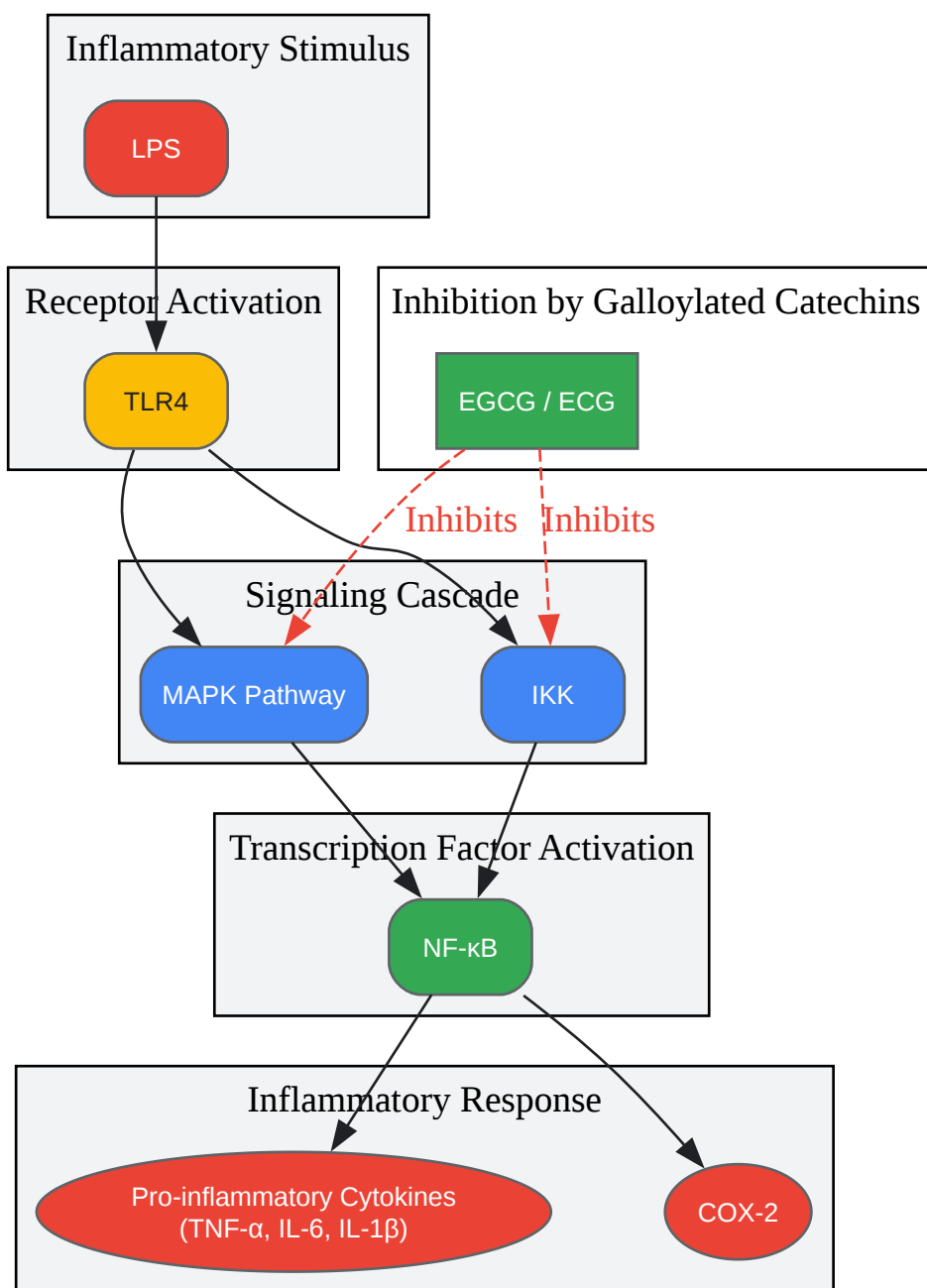
(-)-Epicatechin Gallate (ECG)

(-)-Epigallocatechin (EGC)

+ Galloyl Moiety

(-)-Epigallocatechin Gallate (EGCG)





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